

Technical Guide: Solubility Profile & Physicochemical Characterization of (2-Fluorophenyl)urea

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Compound of Interest

Compound Name: (2-Fluorophenyl)urea

CAS No.: 656-31-5

Cat. No.: B1360107

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Executive Summary

(2-Fluorophenyl)urea is a critical carbamide intermediate used in the synthesis of substituted urea herbicides (e.g., Flufenoxuron metabolites) and Kinesin Spindle Protein (KSP) inhibitors for oncology. Its solubility behavior is governed by the competition between the hydrophilic urea moiety (hydrogen bond donor/acceptor) and the lipophilic, electron-withdrawing fluorophenyl ring.

Understanding its solubility landscape is essential for:

- Process Chemistry: Optimizing recrystallization yields.
- Medicinal Chemistry: Predicting bioavailability and formulating stock solutions for in vitro assays.
- Purification: Selecting mobile phases for chromatography.

Physicochemical Profile

The introduction of a fluorine atom at the ortho position of the phenyl ring alters the crystal lattice energy and solvation properties compared to the parent phenylurea.

Property	Value	Technical Note
IUPAC Name	1-(2-Fluorophenyl)urea	
CAS Number	656-31-5	
Molecular Weight	154.14 g/mol	
Appearance	White to off-white crystalline solid	Needle-like crystals from ethanol/water.
Melting Point	150 – 160 °C	Range varies by purity/polymorph; typically decomposes upon melting.
LogP (Computed)	~0.91	Moderately lipophilic; crosses biological membranes.
H-Bond Donors	2	Urea -NH ₂ and -NH- groups.
H-Bond Acceptors	2	Carbonyl oxygen and Fluorine (weak acceptor).

Solubility Landscape

The solubility of **(2-Fluorophenyl)urea** is non-linear across solvent polarities. It follows a "like-dissolves-like" mechanism heavily influenced by the ability of the solvent to disrupt the strong intermolecular hydrogen bonding of the urea crystal lattice.

Solvent Compatibility Matrix[1]

Solvent Class	Specific Solvent	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Primary Choice. The sulfoxide/amide oxygens are strong H-bond acceptors, effectively breaking the solute's lattice energy. Ideal for NMR and stock solutions.
Polar Protic	Ethanol, Methanol	Moderate (Hot) / Low (Cold)	Recrystallization Choice. Solubility increases drastically with temperature (exponential Van't Hoff relationship).
Polar Protic	Water	Low (<1 mg/mL)	The hydrophobic phenyl ring limits water solubility despite the urea headgroup. Soluble in hot water. [1]
Moderately Polar	Ethyl Acetate	Moderate	Good solvent for extraction; often used in mixtures with hexane for precipitation.
Non-Polar	Hexane, Diethyl Ether	Insoluble	Lacks the polarity to interact with the urea moiety. Used as an anti-solvent to induce crystallization.
Chlorinated	Dichloromethane	Low to Moderate	Soluble enough for extraction but poor for

dissolving large
quantities.

Recrystallization Strategy

For purification, a mixed-solvent system is recommended to exploit the differential solubility:

- Solvent A (Good Solvent): Hot Ethanol or Ethyl Acetate.
- Solvent B (Anti-Solvent): Hexane or Cold Water.
- Protocol: Dissolve the crude solid in minimal boiling Ethanol. Slowly add warm Hexane until turbidity persists. Cool slowly to 4°C to maximize crystal purity.

Experimental Protocols

To generate precise solubility data (e.g., Mole Fraction Solubility

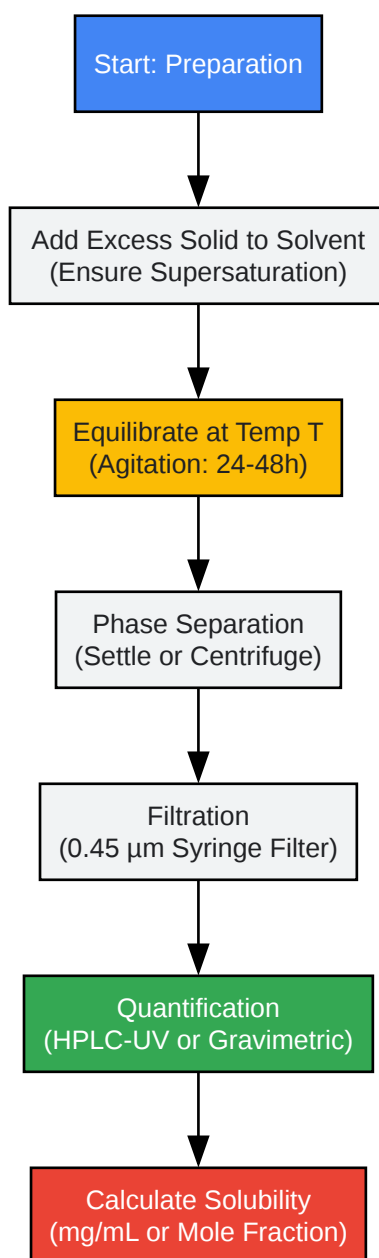
), the Isothermal Saturation Method is the gold standard.

Protocol: Isothermal Saturation Method (Shake-Flask)

Objective: Determine the equilibrium solubility of **(2-Fluorophenyl)urea** in a specific solvent at a fixed temperature (

).

Workflow Diagram:



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Figure 1: Standard workflow for determining thermodynamic equilibrium solubility.

Detailed Steps:

- Preparation: Add excess **(2-Fluorophenyl)urea** to a glass vial containing the solvent (e.g., 5 mL). Ensure solid remains visible (supersaturation).

- Equilibration: Place the vial in a thermostatic shaker bath at the target temperature (e.g., 25.0 ± 0.1 °C). Shake at 150 rpm for 24–48 hours.
- Sampling: Stop agitation and allow the solid to settle for 2 hours (or centrifuge).
- Filtration: Withdraw the supernatant using a pre-warmed syringe and filter through a 0.45 μm PTFE filter to remove micro-crystals.
- Quantification (HPLC Method):
 - Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
 - Mobile Phase: Acetonitrile : Water (50:50 v/v).
 - Detection: UV at 245 nm (typical absorption max for phenylureas).
 - Calculation: Compare peak area against a standard calibration curve.

Thermodynamic Analysis of Dissolution

The solubility dependence on temperature can be modeled using the Modified Apelblat Equation or the Van't Hoff Equation. This analysis reveals whether the dissolution is endothermic or exothermic.

Van't Hoff Equation:

- : Mole fraction solubility.[\[2\]](#)
- : Absolute temperature (Kelvin).
- : Enthalpy of solution.
- : Entropy of solution.

Interpretation:

- Linear Plot: Plotting

vs.

typically yields a straight line.

- Slope (

): A negative slope indicates an endothermic process (

), meaning solubility increases with temperature (typical for urea derivatives in organic solvents).

- Implication: If

is high, cooling crystallization will be highly efficient (large yield recovery).

Implications for Drug Development

Bioavailability & Formulation

- Class: Likely BCS Class II (Low Solubility, High Permeability) or Class IV depending on the dose.
- Formulation: Due to low water solubility, formulation often requires co-solvents (PEG-400, Propylene Glycol) or complexation with Cyclodextrins (e.g., HP- β -CD) to enhance aqueous stability for in vivo delivery.

Safety & Handling

- Hazard: Substituted phenylureas can be toxic if swallowed and may cause long-term adverse effects in the aquatic environment.
- PPE: Wear nitrile gloves, safety goggles, and use a dust mask/fume hood to prevent inhalation of fine particulates during weighing.

References

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Sources

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